

Structural Analysis of 4-Iodo-N-methylpyridin-3-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-iodo-N-methylpyridin-3-amine

Cat. No.: B8681744

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Executive Summary & Compound Identity

4-iodo-N-methylpyridin-3-amine is a high-value heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and GPBAR1 agonists. Its structural core—a pyridine ring substituted with an iodine atom at the C4 position and a secondary methylamine at C3—provides a unique "ortho-haloamine" handle. This motif enables rapid diversification via palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) followed by cyclization to form fused bicyclic systems (e.g., azaindoles, naphthyridines).

Chemical Identity Table

Property	Specification
IUPAC Name	4-iodo-N-methylpyridin-3-amine
CAS Number	438579-35-2
Molecular Formula	C ₆ H ₇ IN ₂
Molecular Weight	234.04 g/mol
SMILES	CNc1c(I)ccnc1
Key Isotopes	¹ H, ¹³ C, ¹²⁷ I (Monoisotopic), ¹⁴ N
Appearance	Pale yellow to brown solid/oil (purity dependent)

Structural Elucidation Strategy

The primary analytical challenge lies in distinguishing this regioisomer from its inverse congener, 3-iodo-N-methylpyridin-4-amine. Both isomers possess identical mass (MW 234) and similar polarity. Definitive structural assignment requires a multi-modal approach combining ¹H NMR connectivity analysis and ¹³C chemical shift validation.

Nuclear Magnetic Resonance (NMR) Analysis

The ¹H NMR spectrum of **4-iodo-N-methylpyridin-3-amine** is distinct due to the electronic influence of the iodine atom at C4 and the methylamino group at C3.

Predicted ¹H NMR Profile (CDCl₃, 400 MHz)

Note: Chemical shifts are estimated based on substituent additivity rules and analog data (e.g., 6-chloro-**4-iodo-N-methylpyridin-3-amine**).

Proton	Shift (δ , ppm)	Multiplicity	Coupling (J, Hz)	Assignment Logic
H2	8.05 – 8.15	Singlet (s)	-	Deshielded by ring Nitrogen and adjacent amine. Diagnostic: Lack of large coupling confirms C2 position.
H6	7.80 – 7.90	Doublet (d)	$J \approx 5.0$ Hz	Adjacent to ring Nitrogen; couples to H5.
H5	7.45 – 7.55	Doublet (d)	$J \approx 5.0$ Hz	Shielded relative to H6; adjacent to Iodine.
NH	4.50 – 5.00	Broad (br s)	-	Exchangeable. Chemical shift varies with concentration/solvent.
N-Me	2.90 – 3.00	Singlet (s)	-	Characteristic methyl doublet if $J(\text{NH-CH}_3)$ is resolved (rare in CDCl_3).

Regioisomer Differentiation Workflow

To confirm the Iodine is at C4 (and not C3), analyze the coupling of the most deshielded proton (H2 vs H6).

- Target (4-Iodo): H2 is a singlet. H5 and H6 form a doublet pair ($J \approx 5$ Hz).
- Isomer (3-Iodo): H2 is a singlet. H5 and H6 form a doublet pair ($J \approx 5$ Hz).

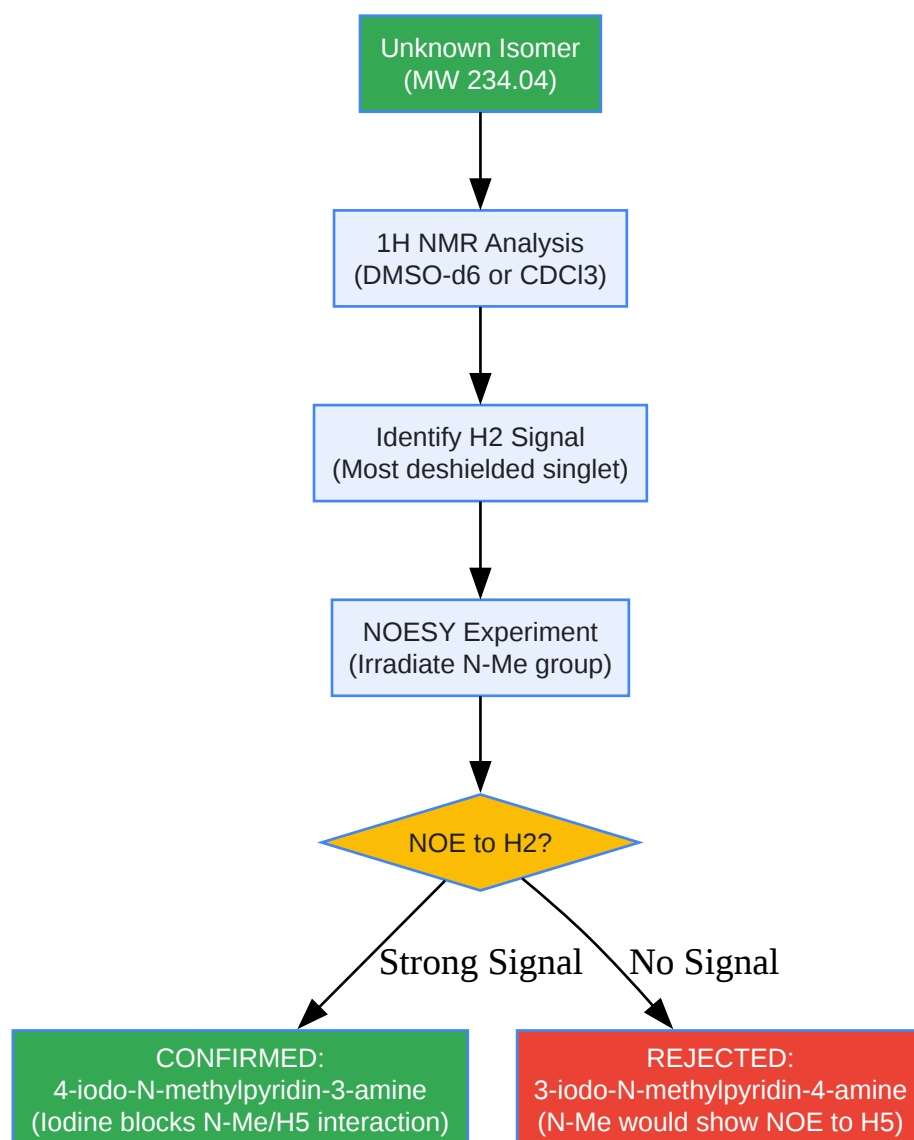
- Critical Distinction (NOESY/HMBC):
 - NOESY: In the target structure, the N-Me group will show a strong NOE correlation to H2 and no correlation to H5/H6 (blocked by Iodine).
 - HMBC: The N-Me protons will show a 3J correlation to C3. C3 will couple to H2.

Mass Spectrometry (MS) Fragmentation

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: $[M+H]^+ = 235.0$ m/z.
- Isotope Pattern: Iodine is monoisotopic (^{127}I). The spectrum will lack the characteristic M+2 isotope patterns seen in chloro- or bromo-analogs.
- Fragmentation:
 - Loss of Methyl radical (M-15).
 - Loss of Iodine radical (M-127) is a dominant pathway due to the weak C-I bond, often yielding a pyridyl cation at m/z ~107.

Visualization: Structural Validation Logic

The following diagram illustrates the logical flow for confirming the structure using spectroscopic data.



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Figure 1: Decision tree for distinguishing regioisomers using NOESY NMR correlations.

Reactivity Profile & Handling

The Ortho-Haloamine Effect

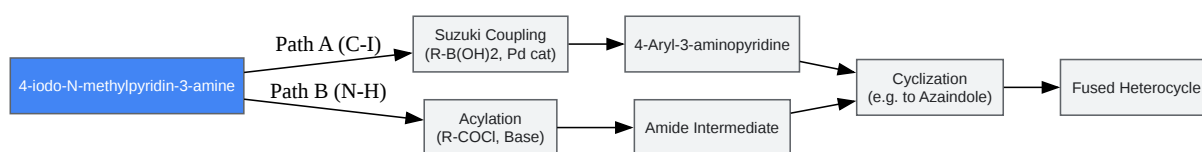
The proximity of the amino group (C3) to the iodide (C4) makes this molecule susceptible to spontaneous cyclization under certain conditions, but also makes it a potent substrate for cascade reactions.

- Lability: The C-I bond is weaker than C-Br or C-Cl. Avoid prolonged exposure to light (photolytic deiodination).
- Oxidation: The secondary amine is prone to oxidation to the N-oxide or imine if stored in air. Store under Argon at -20°C.

Functionalization Workflow

This scaffold is typically used in a "Sandwich" functionalization strategy:

- Step 1 (C4 Functionalization): Suzuki or Sonogashira coupling at the C-I bond. The free amine may require protection (e.g., Boc) depending on the catalyst system, though modern precatalysts (e.g., XPhos Pd G4) often tolerate free amines.
- Step 2 (C3 Functionalization): The amine can act as a nucleophile for acylation or reductive amination.



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Figure 2: Common synthetic pathways utilizing the **4-iodo-N-methylpyridin-3-amine** scaffold.

Experimental Protocols

Purity Verification (HPLC-MS)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.

- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine).
- Acceptance Criteria: Purity > 95% by area integration; MS confirms m/z 235 [M+H]⁺.

Storage & Stability

- State: Solid or viscous oil.
- Conditions: Hygroscopic and light-sensitive. Store in amber vials under inert atmosphere (N₂/Ar).

References

- Hoffmann-La Roche Inc. (2001). 4-Phenyl-pyridine compounds. US Patent 6,297,375.[\[1\]](#)[\[2\]](#) (Describes the synthesis of the 6-chloro analog and related Netupitant intermediates). [Link](#)
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- Royal Society of Chemistry. (2011). ChemSpider Record for **4-iodo-N-methylpyridin-3-amine**. [Link](#)

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